

3-Chloroheptane CAS number and molecular formula

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Compound of Interest

Compound Name: 3-Chloroheptane

Cat. No.: B1620029

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This technical guide provides an in-depth overview of the chemical compound **3-Chloroheptane**, focusing on its fundamental properties. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Identification

CAS Number: 999-52-0[1][2][3][4]

Molecular Formula: C7H15Cl[1][2][3][5]

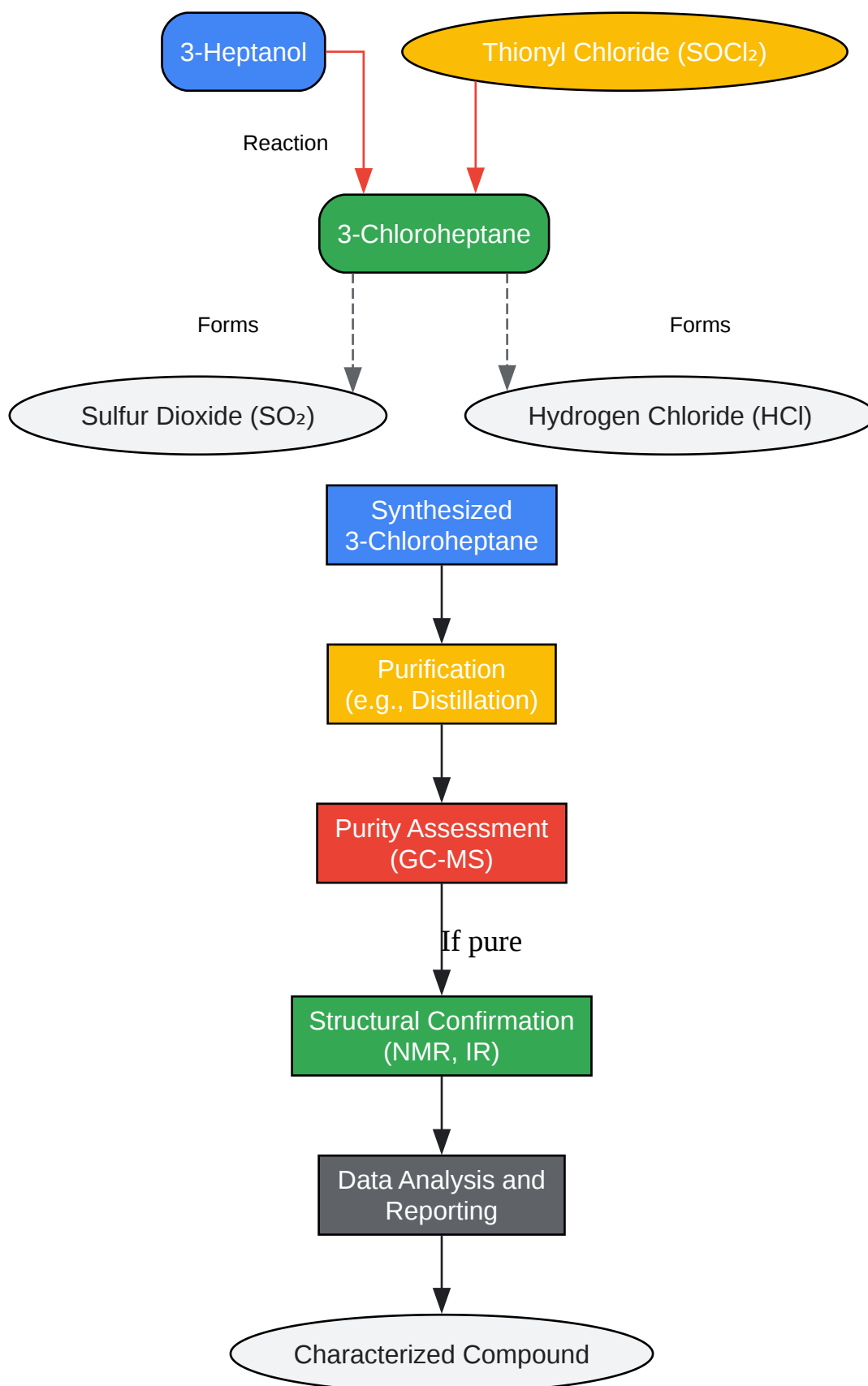
Physicochemical Properties

A summary of the key physicochemical properties of **3-Chloroheptane** is presented in the table below. This data is essential for understanding its behavior in various experimental and industrial settings.

Property	Value	Source
Molecular Weight	134.65 g/mol	[1]
IUPAC Name	3-chloroheptane	[1]
Boiling Point	150 °C at 760 mmHg	[2]
Flash Point	39.2 °C	[2]
Density	0.864 g/cm ³	[2]
Refractive Index	1.4228	[2]
Vapor Pressure	5 mmHg at 25°C	[2]
XLogP3-AA	3.6	[1]
Melting Point (estimate)	-69.5 °C	[2]

Synthesis Pathway

The following diagram illustrates a potential synthesis route for **3-Chloroheptane** from 3-heptanol. This reaction is a typical example of a nucleophilic substitution where the hydroxyl group is replaced by a chlorine atom.



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